

Technical Support Center: Calcium Lactate Pentahydrate Solutions

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Compound of Interest

Compound Name: *Calcium 2-hydroxypropanoate
pentahydrate*

Cat. No.: *B15598811*

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This guide provides researchers, scientists, and drug development professionals with essential information on the stability of calcium lactate pentahydrate solutions. It includes frequently asked questions and troubleshooting advice to address common issues encountered during experiments.

Frequently Asked Questions (FAQs)

Q1: What are the general stability characteristics of a calcium lactate pentahydrate solution?

Calcium lactate pentahydrate is generally stable in aqueous solutions under normal conditions. [1] However, its stability can be influenced by factors such as temperature, pH, and exposure to moisture and microorganisms. [2][3] The solid form is a white, crystalline powder that is sensitive to heat and moisture. [2] In solution, it forms a slightly alkaline pH, typically between 6.0 and 8.5. [2][4]

Q2: What are the optimal storage conditions for a calcium lactate pentahydrate solution?

To ensure stability, aqueous solutions of calcium lactate pentahydrate should be stored in tightly sealed containers in a cool, dry place. [5][6] Recommended storage temperatures for the

solid form are often between 15°C and 25°C (59°F and 77°F), and in some cases, refrigeration at 2°C to 8°C is suggested.^{[5][7]} Protecting the solution from light can also prevent potential degradation.

Q3: What are the primary signs of degradation or instability in the solution?

Signs of degradation in a calcium lactate pentahydrate solution include:

- **Crystallization or Precipitation:** The formation of solid particles is a common issue, often due to changes in temperature or concentration.^[3]
- **Changes in pH:** A significant shift in the solution's pH outside the typical 6.0-8.5 range can indicate chemical changes.^{[2][4]}
- **Cloudiness or Discoloration:** The appearance of turbidity or a change from a clear, colorless solution may suggest microbial contamination or the formation of insoluble impurities.
- **Odor:** The development of any unusual odor may indicate microbial growth or chemical breakdown.

Q4: How does temperature affect the stability and solubility of the solution?

Temperature is a critical factor influencing both the solubility and stability of calcium lactate pentahydrate.

- **Solubility:** The solubility of calcium lactate increases significantly with temperature.^{[4][8]} Conversely, cooling a saturated solution can lead to crystallization.
- **Stability:** Elevated temperatures can accelerate the loss of water of hydration from the pentahydrate form, potentially leading to the formation of less soluble anhydrous or lower hydrate forms.^{[4][9]} Thermal degradation at very high temperatures (above 240°C) results in the decomposition of the molecule into water and carbon dioxide.^{[10][11]}

Q5: Is the solution susceptible to microbial contamination?

While calcium lactate can inhibit the growth of some bacteria and yeasts, it is not effective against all microorganisms, particularly molds.^{[12][13]} Therefore, solutions, especially if

prepared without preservatives and not stored properly, can be susceptible to microbial contamination. Using sterile water and aseptic techniques during preparation is recommended for applications requiring sterility.

Troubleshooting Guide

This section addresses specific problems that users may encounter with calcium lactate pentahydrate solutions.

Issue 1: Precipitation or Crystallization Observed in the Solution

Potential Causes:

- **Temperature Fluctuation:** The solution may have been stored at a lower temperature than its preparation temperature, reducing the solubility of calcium lactate.[\[3\]](#)
- **Supersaturation:** The initial concentration of the solution may be too high for the storage temperature, leading to precipitation over time.
- **pH Shift:** A change in pH can affect the solubility of calcium lactate, although this effect is generally less pronounced than temperature.[\[3\]](#)
- **Evaporation:** If the container is not properly sealed, solvent evaporation can increase the concentration and lead to crystallization.
- **Presence of Different Isomers:** The racemic (DL) form of calcium lactate is significantly less soluble than the pure L or D isomers.[\[4\]](#) Contamination with the D-isomer in an L-lactate solution can cause the less soluble racemic form to precipitate.[\[4\]](#)

Recommended Actions:

- Gently warm the solution while stirring to redissolve the precipitate.
- Verify the saturation concentration for your storage temperature (see Table 1). If necessary, dilute the solution.
- Ensure the container is tightly sealed to prevent evaporation.

- If the issue persists, consider filtering the solution to remove the precipitate before use, and re-assay the concentration.

Issue 2: The pH of the Solution Has Shifted Significantly

Potential Causes:

- **CO₂ Absorption:** Absorption of atmospheric carbon dioxide can lower the pH of the slightly alkaline solution.
- **Microbial Contamination:** Microbial growth can alter the pH by producing acidic or basic byproducts.
- **Interaction with Container:** Leaching of substances from the storage container could potentially alter the pH.

Recommended Actions:

- Measure the pH upon preparation and monitor it over time.
- If microbial contamination is suspected, discard the solution and prepare a fresh one using sterile techniques.
- Store solutions in high-quality, inert containers (e.g., borosilicate glass).

Issue 3: Solution Appears Cloudy, Discolored, or Has an Odor

Potential Causes:

- **Microbial Growth:** This is the most common cause of turbidity, discoloration, and odor.^[13]
- **Insoluble Impurities:** The starting material may have contained insoluble impurities.
- **Formation of Degradation Products:** Although less common under proper storage, chemical degradation could lead to insoluble products.

Recommended Actions:

- Immediately discard any solution showing signs of microbial contamination.
- When preparing a new batch, filter the solution through a 0.22 µm or 0.45 µm filter to remove any initial particulate matter.
- Ensure the starting calcium lactate pentahydrate is of high purity.

Data Presentation

Table 1: Solubility of L(+)-Calcium Lactate in Water at Different Temperatures

Temperature (°C)	Solubility (g / 100 mL of water)
10	4.8[4]
20	5.8[4]
24	~7.1 (Interpolated from data)[3]
25	6.7[4]
30	8.5[4]

Note: Solubility can be affected by other factors such as pH and the presence of other ions, but temperature has the most significant impact.[3]

Experimental Protocols

Protocol 1: Preparation of a Standard Calcium Lactate Pentahydrate Solution

Objective: To prepare a 100 mL solution of calcium lactate pentahydrate at a specified concentration.

Materials:

- Calcium Lactate Pentahydrate ($\text{C}_6\text{H}_{10}\text{CaO}_6 \cdot 5\text{H}_2\text{O}$, M.W. 308.30 g/mol) [5]
- High-purity water (e.g., deionized or distilled)

- Volumetric flask (100 mL)
- Magnetic stirrer and stir bar
- Weighing balance

Procedure:

- Calculate the mass of calcium lactate pentahydrate required. For example, for a 5% (w/v) solution: $\text{Mass} = 0.05 \text{ g/mL} \times 100 \text{ mL} = 5.0 \text{ g}$.
- Accurately weigh the calculated mass of calcium lactate pentahydrate.
- Add approximately 70 mL of high-purity water to the volumetric flask.
- Transfer the weighed powder into the flask.
- Place the flask on a magnetic stirrer and stir until the solid is completely dissolved. Gentle warming may be applied to aid dissolution, but the solution must be cooled to room temperature before final volume adjustment.[\[9\]](#)
- Once dissolved and cooled, add water to bring the volume to the 100 mL mark.
- Cap the flask and invert it several times to ensure homogeneity.
- Transfer the solution to a clean, tightly sealed storage bottle. Label with the name, concentration, and date of preparation.

Protocol 2: Stability Testing of Calcium Lactate Solution

Objective: To monitor the physical and chemical stability of a prepared solution over time.

Materials:

- Stored calcium lactate solution
- pH meter
- UV-Vis spectrophotometer (optional, for color/clarity)

- Titration equipment (as per Protocol 3)

Procedure:

- Initial Analysis (Time 0):
 - Visual Inspection: Record the appearance (clear, colorless), and check for any particulate matter.
 - pH Measurement: Calibrate the pH meter and measure the initial pH of the solution.
 - Assay: Determine the initial concentration of calcium lactate using a suitable analytical method like complexometric titration (see Protocol 3).[\[14\]](#)
- Storage: Store the solution under the desired conditions (e.g., 4°C, 25°C, 40°C) in a tightly sealed container.
- Follow-up Analysis: At predetermined time points (e.g., 1 week, 1 month, 3 months), repeat the visual inspection, pH measurement, and assay.
- Data Evaluation: Compare the results at each time point to the initial data. A significant change (e.g., >5-10% change in concentration, significant pH shift, or change in appearance) may indicate instability.

Protocol 3: Assay by Complexometric Titration

Objective: To determine the concentration of calcium in the calcium lactate solution.

Principle: Calcium ions are titrated with a standard solution of ethylenediaminetetraacetic acid (EDTA) at an alkaline pH. A specific indicator is used to detect the endpoint.

Materials:

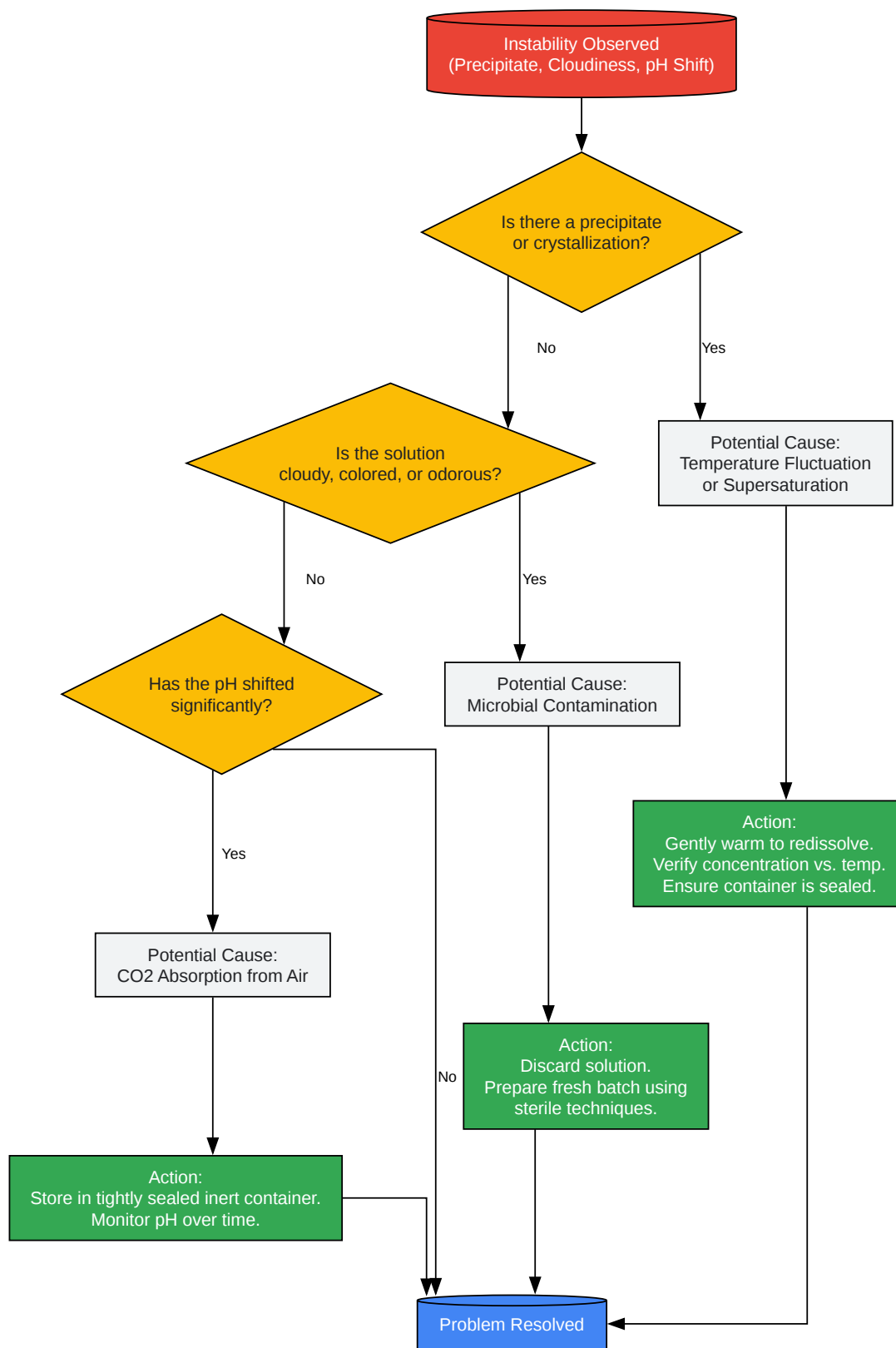
- Calcium lactate solution (sample)
- 0.05 M EDTA disodium standard solution (Titrant)
- 3 N Hydrochloric acid

- 1 N Sodium hydroxide
- Hydroxy naphthol blue indicator
- Buret, pipettes, and magnetic stirrer

Procedure:

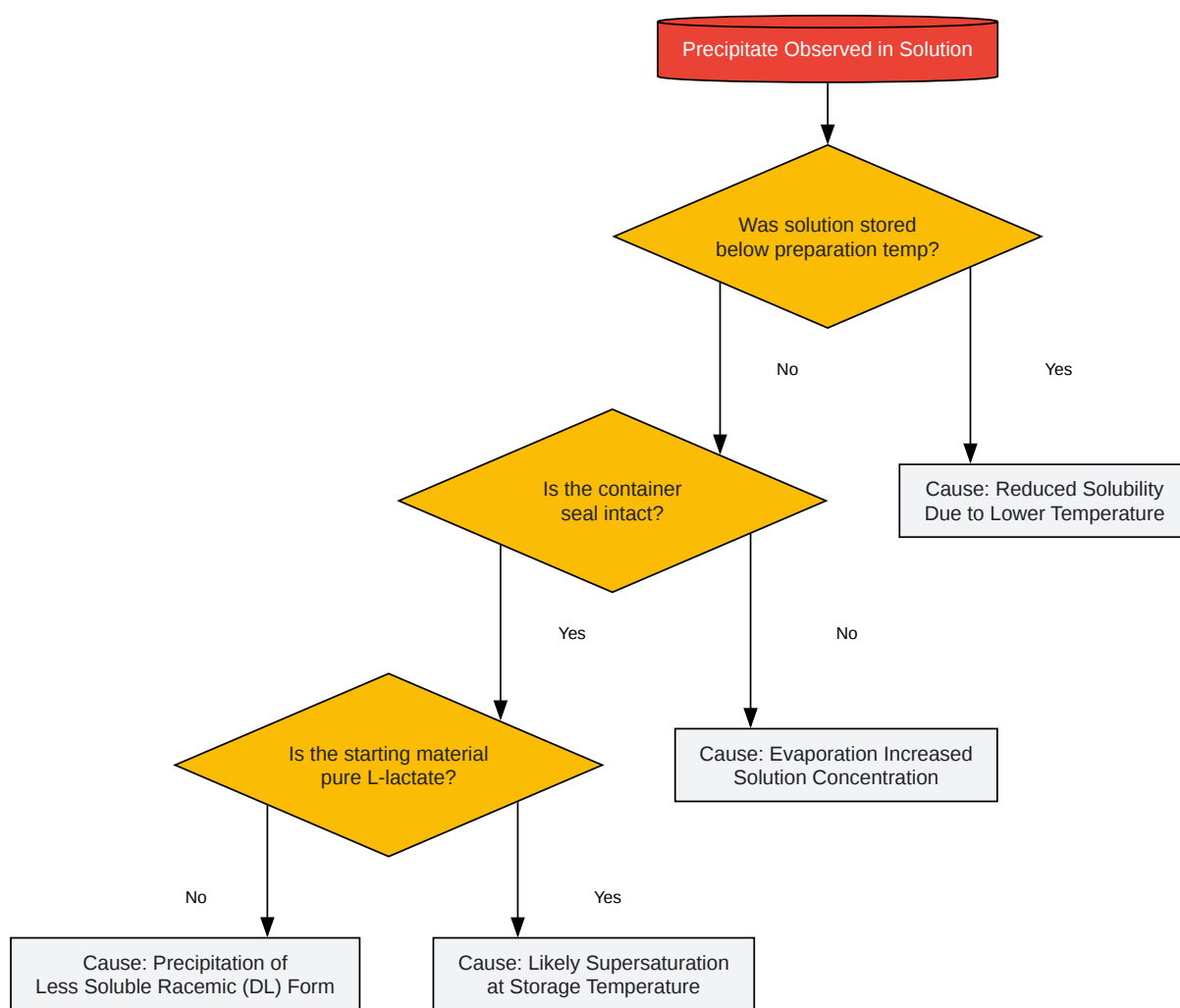
- Pipette a known volume of the calcium lactate solution (e.g., 20 mL) into a flask. The amount should be equivalent to approximately 350 mg of anhydrous calcium lactate.[\[15\]](#)
- Add approximately 150 mL of water and 2 mL of 3 N hydrochloric acid.[\[15\]](#)
- While stirring, add about 30 mL of the 0.05 M EDTA titrant from a buret.
- Add 15 mL of 1 N sodium hydroxide and ~300 mg of hydroxy naphthol blue indicator. The solution should turn a reddish-purple color.[\[15\]](#)[\[16\]](#)
- Continue the titration with the EDTA solution until the color changes to a clear blue endpoint.
[\[15\]](#)
- Record the total volume of EDTA used.
- Perform a blank titration using the same procedure without the calcium lactate sample.
- Calculate the percentage of calcium lactate in the sample.

Mandatory Visualizations



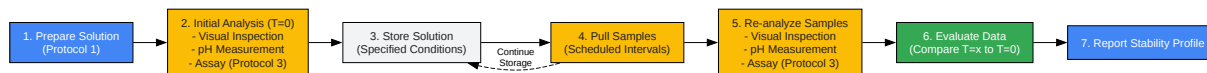
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Caption: Troubleshooting workflow for unstable calcium lactate solutions.



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Caption: Decision tree for identifying the cause of precipitation.



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Caption: Experimental workflow for stability testing.

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